

Stability and storage conditions for disodium glutarate solutions in the lab.

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Compound of Interest

Compound Name: Disodium glutarate

Cat. No.: B076919

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Technical Support Center: Disodium Glutarate Solutions

This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability and storage of **disodium glutarate** solutions.

Frequently Asked Questions (FAQs)

Q1: What is **disodium glutarate** and what are its common laboratory applications?

A1: **Disodium glutarate** is the sodium salt of glutaric acid, a five-carbon dicarboxylic acid. It is a high-purity, water-soluble compound typically supplied as a white to almost white crystalline powder. In the laboratory, it is primarily used as a component in buffer systems for biochemical assays and as a building block in the synthesis of various molecules.

Q2: What are the recommended storage conditions for solid **disodium glutarate**?

A2: Solid **disodium glutarate** is chemically stable under standard ambient conditions (room temperature). For optimal long-term storage, it is recommended to keep the container tightly closed in a cool, dry, and dark place, preferably at temperatures below 15°C.

Q3: How should I prepare a stock solution of **disodium glutarate**?

A3: To prepare a stock solution, accurately weigh the desired amount of **disodium glutarate** powder and dissolve it in high-purity water (e.g., deionized or distilled water). Ensure the powder is fully dissolved by stirring or gentle vortexing. For long-term storage, it is advisable to filter-sterilize the solution through a 0.22 µm filter.

Q4: What is the expected shelf-life of a **disodium glutarate** solution?

A4: The shelf-life of a **disodium glutarate** solution is dependent on the storage conditions, concentration, and pH. While specific data is not extensively published, aqueous solutions of simple dicarboxylic acid salts are generally stable. For critical applications, it is recommended to determine the shelf-life through a stability study. As a general guideline, refrigerated (2-8°C), sterile-filtered solutions can be expected to be stable for several weeks to months.

Q5: What are the signs of degradation in a **disodium glutarate** solution?

A5: Signs of degradation can include a change in pH, the appearance of particulate matter or cloudiness, and discoloration. For quantitative assessment, a decrease in the concentration of **disodium glutarate**, as measured by a stability-indicating analytical method like HPLC, would indicate degradation.

Troubleshooting Guides

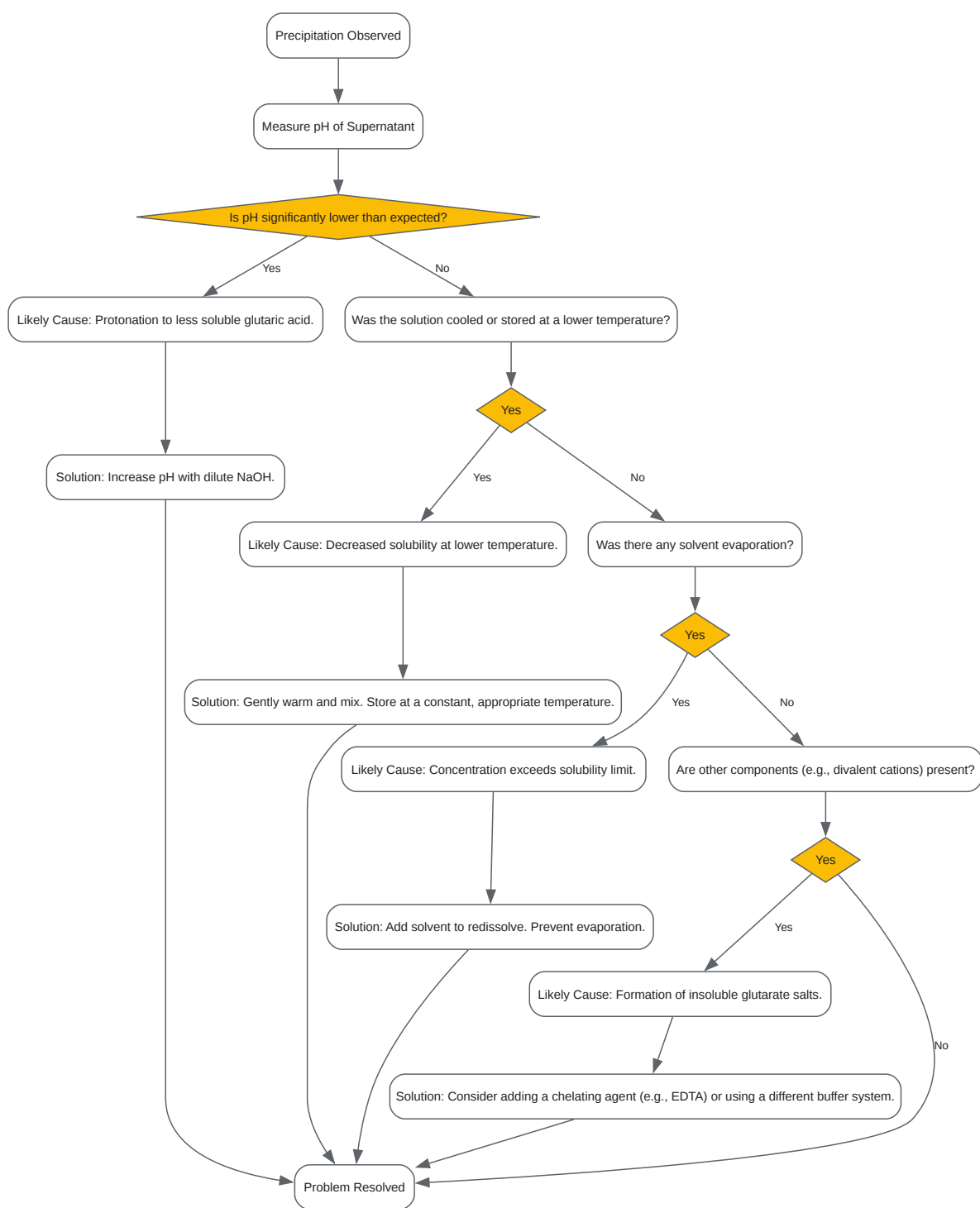
Issue 1: Precipitation in the Disodium Glutarate Solution

Precipitation in your **disodium glutarate** solution can be a frustrating issue. The following guide will help you troubleshoot and resolve this problem.

Initial Assessment:

- Observe the precipitate: Note its appearance (e.g., crystalline or amorphous) and when it occurred (e.g., upon cooling, after pH adjustment).
- Measure the pH: A change in pH is a common cause of precipitation for dicarboxylic acid salts.
- Note the temperature: Solubility is often temperature-dependent.

Troubleshooting Workflow:



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Troubleshooting workflow for precipitation.

Issue 2: Microbial Growth in the Solution

Disodium glutarate solutions, particularly at near-neutral pH, can be susceptible to microbial growth.

- Observation: Cloudiness, visible colonies, or a film on the surface of the solution.
- Prevention:
 - Prepare solutions using sterile technique and sterile, high-purity water.
 - Filter-sterilize the final solution through a 0.22 μm filter into a sterile container.
 - Store solutions at 2-8°C to slow down microbial growth.
 - For long-term storage, consider preparing single-use aliquots and freezing at -20°C.
- Remediation: If microbial contamination is suspected, the solution should be discarded and a fresh, sterile solution prepared.

Stability Data

While comprehensive public data on the stability of **disodium glutarate** solutions is limited, the following table provides general guidance based on the principles of dicarboxylic acid salt stability. For critical applications, a formal stability study is recommended.

Parameter	Condition	Recommended Storage	Expected Stability
Temperature	Room Temperature (20-25°C)	Short-term (days to weeks)	Prone to microbial growth if not sterile.
Refrigerated (2-8°C)	Medium-term (weeks to months)	Preferred for reducing microbial growth and slowing potential chemical degradation.	
Frozen (-20°C)	Long-term (months)	Generally stable, but assess freeze-thaw stability.	
pH	Neutral to Alkaline (pH > 6)	Stable	Disodium glutarate is in its more soluble salt form.
Acidic (pH < 6)	Risk of Precipitation	The equilibrium may shift towards the less soluble glutaric acid form.	
Light Exposure	Exposed to Light	Potential for photodegradation	Store in amber or opaque containers to protect from light.

Experimental Protocols

Protocol 1: Preparation of a 1 M Disodium Glutarate Stock Solution

Materials:

- **Disodium Glutarate** (solid)
- High-purity water (e.g., deionized, distilled, or HPLC-grade)
- Calibrated analytical balance

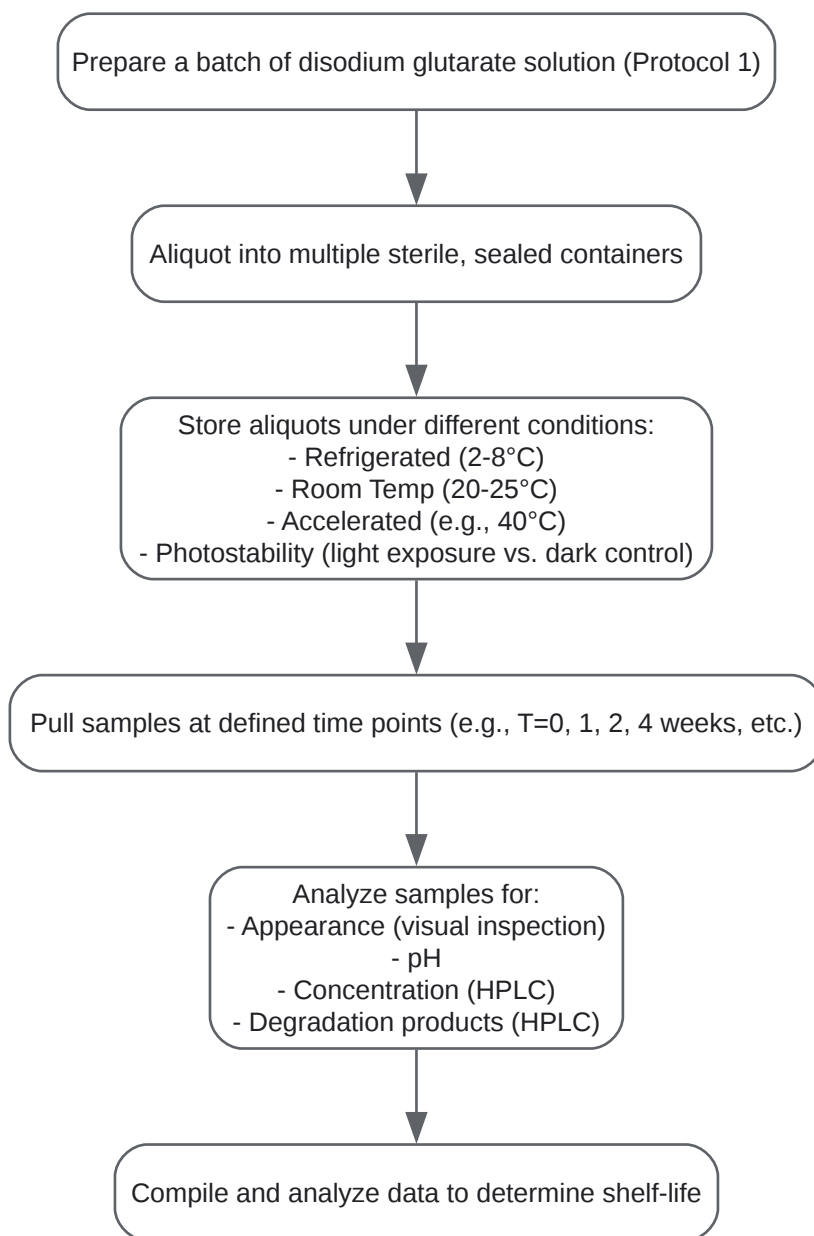
- Volumetric flask
- Stir plate and magnetic stir bar
- Sterile 0.22 μm syringe filter and sterile storage bottles

Procedure:

- Calculation: Determine the mass of **disodium glutarate** needed. The molecular weight of **disodium glutarate** ($\text{C}_5\text{H}_6\text{Na}_2\text{O}_4$) is 176.08 g/mol . For 100 mL of a 1 M solution, you will need 17.608 g.
- Weighing: Accurately weigh the calculated amount of **disodium glutarate** powder.
- Dissolution: Transfer the powder to a volumetric flask of the desired final volume. Add approximately 70-80% of the final volume of high-purity water.
- Mixing: Place a magnetic stir bar in the flask and stir on a stir plate until the solid is completely dissolved.
- Final Volume: Once dissolved, carefully add high-purity water to the calibration mark on the volumetric flask.
- Sterilization (Optional but Recommended): For long-term storage, filter the solution through a 0.22 μm syringe filter into a sterile container.
- Storage: Store in a clearly labeled, tightly sealed container at 2-8°C, protected from light.

Protocol 2: Stability Study of a Disodium Glutarate Solution

This protocol outlines a basic stability study to determine the shelf-life of a **disodium glutarate** solution under different storage conditions.



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